

Personal protective equipment for handling 3-Chloropentane-2,4-dione

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Compound of Interest

Compound Name: 3-Chloropentane-2,4-dione

Cat. No.: B157559

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Essential Safety and Handling Guide for 3-Chloropentane-2,4-dione

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloropentane-2,4-dione**, ensuring the well-being of laboratory personnel and compliance with safety regulations. The following procedures are designed to offer clear, step-by-step guidance for operational use.

Chemical Safety and Hazard Information

3-Chloropentane-2,4-dione is a flammable liquid and vapor that can cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2]} It is imperative to handle this chemical with appropriate safety measures in a controlled laboratory environment.

Quantitative Data Summary

While specific toxicity data such as LD50 and LC50 values are not readily available, the known physical and chemical properties, along with hazard classifications, are summarized below.^[3] The absence of established occupational exposure limits necessitates a cautious approach to handling, minimizing exposure at all times.

Property	Value	Citation(s)
Molecular Formula	C5H7ClO2	[1][3]
Molecular Weight	134.56 g/mol	[1]
Appearance	Clear yellow to brown liquid	[3]
Boiling Point	49 - 52 °C at 18-24 hPa	[3]
Melting Point	-15 °C	[3]
Flash Point	56 °C (132.8 °F) - closed cup	[3]
Density	1.129 - 1.1921 g/mL at 20-25 °C	[3]
Solubility in Water	7.65 g/L	[2][3]
Vapor Pressure	15 hPa at 20 °C	[2][3]
Hazard Classifications	Flammable Liquid (Category 3), Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	

Operational and Disposal Plans

Adherence to the following procedural steps is mandatory for the safe handling and disposal of **3-Chloropentane-2,4-dione**.

Experimental Protocol: Safe Handling Procedure

- Engineering Controls:
 - Always handle **3-Chloropentane-2,4-dione** in a well-ventilated area, preferably within a chemical fume hood.
 - Use explosion-proof electrical, ventilating, and lighting equipment.[4]

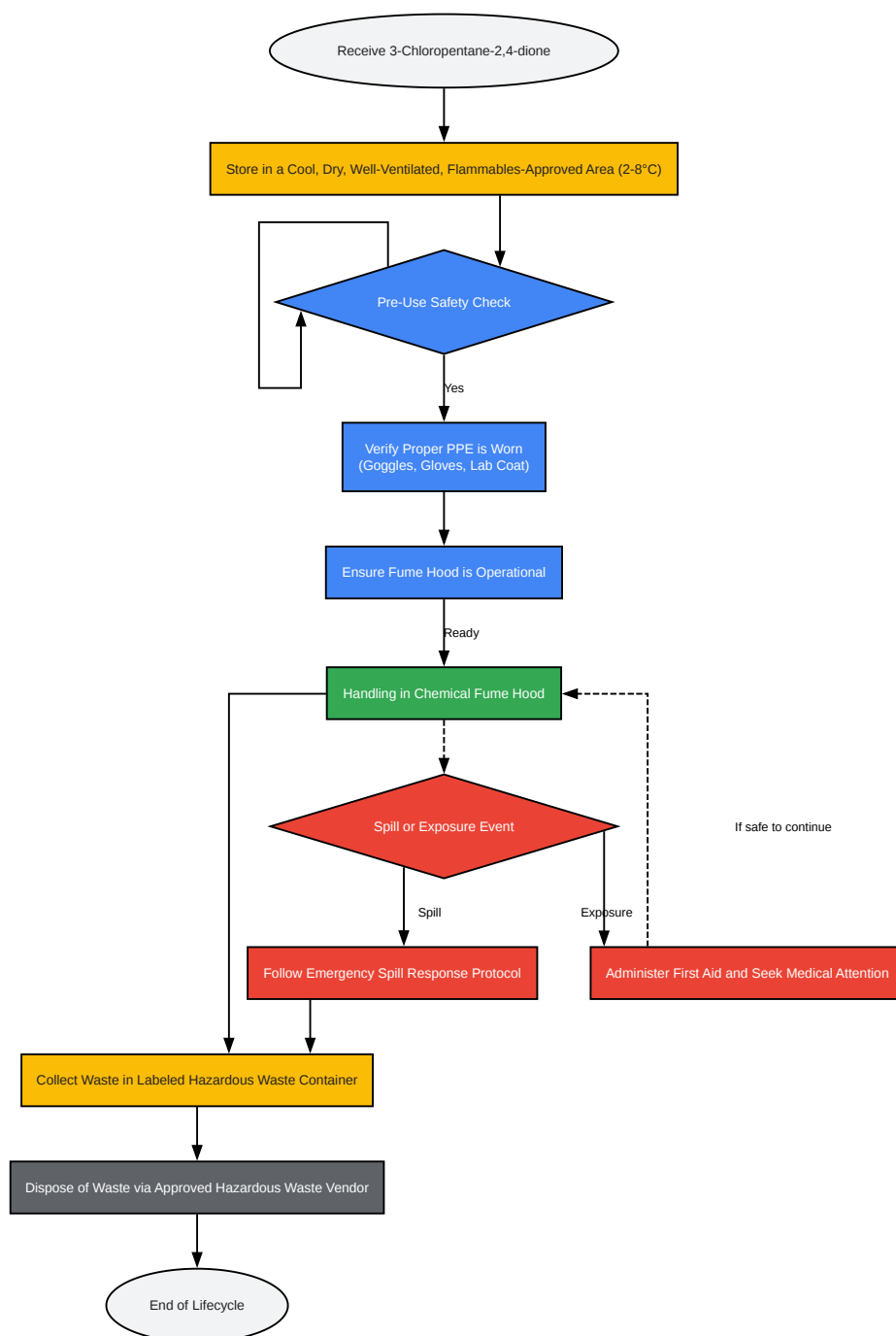
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[3]
 - Skin Protection:
 - Wear fire/flammable resistant and impervious clothing.[3]
 - Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[3]
 - Respiratory Protection: If ventilation is inadequate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.
- Handling Practices:
 - Avoid breathing vapors, mist, or gas.[3]
 - Avoid contact with skin and eyes.[3]
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[3]
 - Use only non-sparking tools.[4]
 - Wash hands thoroughly after handling.[3]
 - Keep containers tightly closed when not in use.[3]
 - Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[4] Recommended storage temperature is 2-8°C.

Disposal Plan: Step-by-Step Guide

- Waste Identification and Collection:
 - All waste containing **3-Chloropentane-2,4-dione** must be considered hazardous waste.
 - Collect waste in a dedicated, properly labeled, and compatible container. The original container is often suitable.
 - Do not mix with other waste streams.
- Container Management:
 - Label the hazardous waste container with "HAZARDOUS WASTE," the chemical name (**3-Chloropentane-2,4-dione**), and the approximate concentration.
 - Keep the waste container tightly closed except when adding waste.^[5]
 - Store the waste container in a designated satellite accumulation area that is secure and away from ignition sources.
- Disposal Procedure:
 - Dispose of contents and container to an approved waste disposal plant in accordance with all applicable federal, state, and local regulations.^{[2][4]}
 - Contaminated materials (e.g., gloves, absorbent pads) should be collected and disposed of as hazardous waste.
 - Do not pour down the drain.

Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **3-Chloropentane-2,4-dione**.



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Caption: Workflow for safe handling and disposal of **3-Chloropentane-2,4-dione**.

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